

4-Methoxy-3,5-dimethylbenzenesulfonyl Chloride: Physicochemical Profiling & Synthetic Utility[1]

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Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylbenzenesulfonyl chloride

CAS No.: 75157-75-4

Cat. No.: B1613285

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CAS Number: 75157-75-4 Formula: C

H

ClO

S Primary Application: Electrophilic Sulfonylation Reagent / Diversity-Oriented Synthesis[1][2]

Molecular Weight & Stoichiometric Analysis[3][4]

For researchers engaged in high-throughput screening or precise organic synthesis, understanding the exact mass profile of this compound is critical for stoichiometry and mass spectrometry (MS) validation.[1]

Quantitative Data Profile

Parameter	Value	Technical Context
Average Molecular Weight	234.70 g/mol	Used for molarity calculations and reagent weighing. [1]
Monoisotopic Mass	234.0117 Da	Based on C, H, Cl, O, S. Critical for HRMS.
Exact Mass	234.01 Da	The primary peak observed in high-resolution mass spec. [1]
Isotopic Pattern (M+2)	~36% relative abundance	Due to the natural abundance of Cl. Expect a distinct M+2 peak at ~236 Da. [1]

Mass Spectrometry Implications

When characterizing reaction products via LC-MS, the presence of the chlorine atom imparts a characteristic 3:1 ratio between the molecular ion [M]

and the isotope peak [M+2]

[\[1\]](#) In the hydrolyzed form (sulfonic acid), this pattern disappears, serving as a rapid diagnostic for reagent quality.

Synthesis & Production Logic

The synthesis of **4-Methoxy-3,5-dimethylbenzenesulfonyl chloride** is a classic example of regioselective electrophilic aromatic substitution (S

Ar).[1] The precursor, 2,6-dimethylanisole, possesses a unique substitution pattern that directs the incoming chlorosulfonyl group to the para position relative to the methoxy group.[1]

Mechanistic Pathway[1][5]

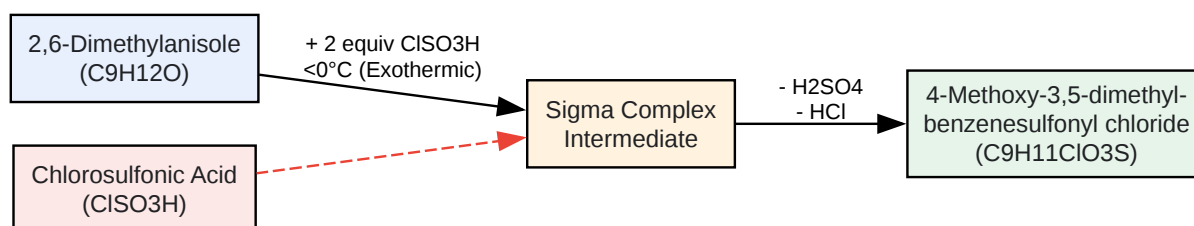
- Activation: Chlorosulfonic acid (ClSO₃H)

H) acts as both the solvent and the electrophile source.

- Directing Effects: The methoxy group (-OCH₃)

) at position 1 is a strong ortho/para activator.[1] However, the ortho positions (2 and 6) are blocked by methyl groups.

- Regioselectivity: The electrophile attacks position 4, which is para to the methoxy group and meta to the methyl groups, minimizing steric hindrance while maximizing electronic activation.



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Figure 1: Regioselective chlorosulfonation of 2,6-dimethylanisole.[1] The steric bulk of the methyl groups at positions 2 and 6 forces substitution to the 4-position.[1]

Reactivity & Applications in Drug Development[1]

As a sulfonyl chloride, this compound is a potent electrophile used primarily to introduce the (4-methoxy-3,5-dimethylphenyl)sulfonyl moiety into target molecules.[1] This moiety serves two primary functions in drug design:

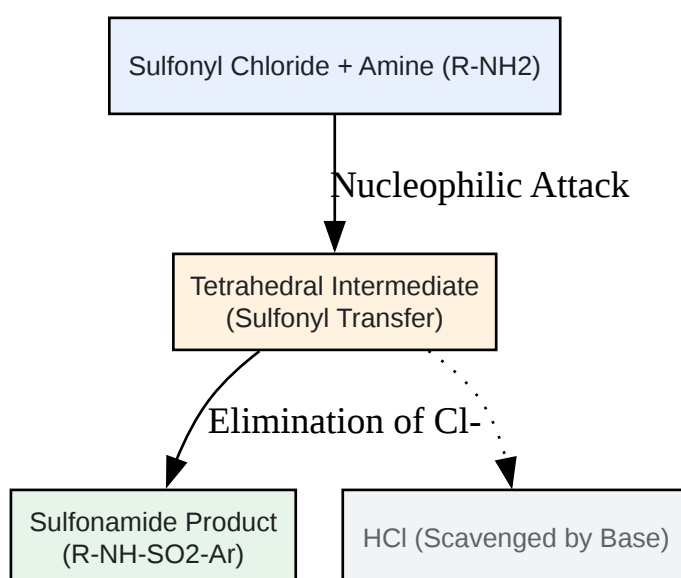
- Pharmacophore Modulation: It modifies the lipophilicity and electronic properties of amines, potentially improving bioavailability or binding affinity.

- Building Block for Sulfonamides: It reacts with primary and secondary amines to form stable sulfonamides, a privileged scaffold in medicinal chemistry (e.g., in the synthesis of phenanthridine derivatives).

Experimental Protocol: General Sulfonylation

Note: This protocol assumes anhydrous conditions due to the moisture sensitivity of the sulfonyl chloride.

- Preparation: Dissolve the amine substrate (1.0 equiv) in anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).^[1]
- Base Addition: Add Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2–1.5 equiv) to scavenge the HCl byproduct.^[1]
- Reagent Addition: Cool the solution to 0°C. Add **4-Methoxy-3,5-dimethylbenzenesulfonyl chloride** (1.0–1.1 equiv) portion-wise.
- Monitoring: Warm to room temperature. Monitor consumption of the amine via TLC or LC-MS (Target mass = Amine MW + 234.7 - 36.5).^[1]
- Workup: Quench with water, extract with DCM, and wash with dilute HCl (to remove excess base) and brine.



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Figure 2: Nucleophilic substitution mechanism for sulfonamide formation.[1] The base is critical to drive the equilibrium forward by neutralizing the generated acid.[1]

Handling, Stability & Storage

The integrity of **4-Methoxy-3,5-dimethylbenzenesulfonyl chloride** is compromised by moisture.[1] Hydrolysis converts the reactive acid chloride into the unreactive sulfonic acid (4-methoxy-3,5-dimethylbenzenesulfonic acid).[1]

Self-Validating Purity Check

Before using the reagent in critical steps, perform a quick ¹H NMR check in CDCl₃

:

- Intact Reagent: Look for the characteristic methyl singlets of the Ar-CH (approx.[1] 2.3–2.6 ppm) and O-CH (approx.[1] 3.7–3.9 ppm).
- Hydrolyzed Impurity: A shift in these peaks, often accompanied by broadening due to acidic protons, indicates hydrolysis.

Storage Recommendations:

- Temperature: 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen.
- Container: Tightly sealed glass with parafilm; avoid long-term storage in plastic which may allow moisture permeation.[1]

References

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